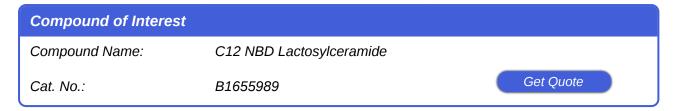


An In-depth Technical Guide to the Physicochemical Properties of C12 NBD Lactosylceramide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, biological activity, and experimental applications of **C12 NBD Lactosylceramide**. This fluorescently labeled sphingolipid is a valuable tool for investigating the intricate roles of lactosylceramide in cellular processes, including membrane dynamics, lipid trafficking, and signal transduction.

Core Physicochemical Properties

C12 NBD Lactosylceramide, also known as N-[12-[(7-nitro-2-1,3-benzoxadiazol-4-yl)amino]dodecanoyl]-D-lactosyl-β1-1′-sphingosine, is a fluorescent analog of lactosylceramide. [1] The addition of the nitrobenzoxadiazole (NBD) fluorophore to the dodecanoyl (C12) fatty acid chain allows for its visualization and tracking within cellular systems.

Table 1: General Physicochemical Properties



Property	Value	Reference(s)
Molecular Formula	C48H81N5O16	[2]
Molecular Weight	984.18 g/mol	[2]
CAS Number	474943-06-1	[2]
Appearance	Solid	[2]
Purity	≥98%	[2]
Storage	-20°C	[2]
Stability	≥ 4 years at -20°C	[2]

Table 2: Spectroscopic Properties

Property	Value	Reference(s)
Excitation Maximum (\(\lambda\)ex)	~485 nm	[3][4][5]
Emission Maximum (λem)	~525 nm	[3][4][5]
Molar Extinction Coefficient (ϵ) of NBD	~13,000 cm ⁻¹ M ⁻¹	[6]
Quantum Yield (Φ) of NBD	~1% of fluorescein	[6]

Table 3: Solubility

Solvent	Solubility	Reference(s)
Chloroform:Methanol (2:1, v/v)	Soluble	[2][7]
Dimethyl sulfoxide (DMSO)	Soluble	[8]

Biological Activity and Signaling Pathways

Lactosylceramide is not merely a precursor for the synthesis of more complex glycosphingolipids but also a critical signaling molecule involved in a variety of cellular



functions.[9] It plays a significant role in cell adhesion, migration, proliferation, and angiogenesis.[9] **C12 NBD Lactosylceramide**, as a fluorescent analog, enables the study of these processes.

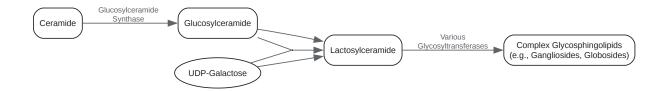
Lactosylceramide is a key component of lipid rafts and can be synthesized in the Golgi apparatus by lactosylceramide synthase, which transfers galactose from UDP-galactose to glucosylceramide.[10] Various external stimuli, including platelet-derived growth factor (PDGF), tumor necrosis factor- α (TNF- α), and oxidized low-density lipoprotein (ox-LDL), can activate lactosylceramide synthase, leading to an accumulation of lactosylceramide.[10]

This accumulation can trigger distinct signaling cascades:

- Activation of NADPH Oxidase and Oxidative Stress: Lactosylceramide can activate NADPH oxidase, a membrane-bound enzyme complex, leading to the production of reactive oxygen species (ROS).[10][11] This increase in ROS creates an oxidative stress environment that can initiate downstream signaling events contributing to inflammation and atherosclerosis.
 [10]
- Activation of Cytosolic Phospholipase A2 (cPLA2) and Inflammatory Response:
 Lactosylceramide directly interacts with and activates cytosolic phospholipase A2α (cPLA2α).

 [12] This activation leads to the cleavage of arachidonic acid from membrane phospholipids.
 [10][11] Arachidonic acid is then metabolized to produce eicosanoids and prostaglandins, potent mediators of inflammation.[10][11]

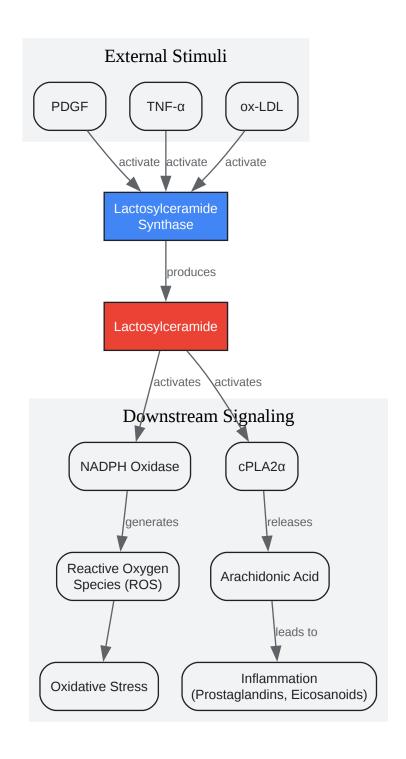
Signaling Pathway Diagrams



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Biosynthesis of Lactosylceramide.





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Lactosylceramide-mediated signaling pathways.

Experimental Protocols



The following protocols provide a general framework for using **C12 NBD Lactosylceramide** in cell-based assays. Optimization for specific cell types and experimental conditions is recommended.

Preparation of C12 NBD Lactosylceramide-BSA Complex

For efficient delivery to cells, it is recommended to complex the lipophilic **C12 NBD Lactosylceramide** with bovine serum albumin (BSA).

Materials:

- C12 NBD Lactosylceramide
- Chloroform:Methanol (2:1, v/v)
- Dry nitrogen or argon gas
- Fatty acid-free BSA
- Phosphate-buffered saline (PBS) or other appropriate buffer

Procedure:

- Prepare a stock solution of C12 NBD Lactosylceramide in chloroform:methanol (2:1, v/v).
- In a glass tube, evaporate the desired amount of the stock solution to a thin film under a gentle stream of dry nitrogen or argon.
- Further dry the lipid film under vacuum for at least 1 hour to remove any residual solvent.
- Prepare a solution of fatty acid-free BSA in PBS (e.g., 5 mg/mL).
- Add the BSA solution to the dried lipid film.
- Vortex or sonicate the mixture until the lipid is fully dissolved and complexed with the BSA.
 The final concentration of the complex should be determined based on the desired working concentration for cell labeling.
- Store the C12 NBD Lactosylceramide-BSA complex at -20°C for future use.[13]



Live-Cell Labeling and Fluorescence Microscopy

This protocol describes the general procedure for labeling live cells with the **C12 NBD Lactosylceramide**-BSA complex for visualization by fluorescence microscopy.

Materials:

- Cells cultured on glass-bottom dishes or coverslips
- C12 NBD Lactosylceramide-BSA complex
- Complete cell culture medium
- Fluorescence microscope with appropriate filter sets for NBD (Excitation: ~488 nm, Emission: ~520-550 nm)

Procedure:

- Cell Seeding: Plate cells on glass-bottom dishes or coverslips and allow them to adhere and grow to the desired confluency.
- Preparation of Labeling Medium: Dilute the C12 NBD Lactosylceramide-BSA complex in complete cell culture medium to the desired final concentration (typically in the low micromolar range, e.g., 1-5 μM). The optimal concentration should be determined empirically.
- Cell Labeling:
 - Remove the existing culture medium from the cells.
 - Wash the cells once with pre-warmed PBS.
 - Add the labeling medium to the cells.
 - Incubate the cells at 37°C in a CO₂ incubator for a specified period (e.g., 15-60 minutes).
 The incubation time will influence the intracellular localization of the probe and should be optimized.



· Washing:

- Aspirate the labeling medium.
- Wash the cells two to three times with pre-warmed complete cell culture medium or PBS to remove any unbound probe.
- · Imaging:
 - Add fresh, pre-warmed culture medium or an appropriate imaging buffer to the cells.
 - Immediately visualize the cells using a fluorescence microscope equipped with a suitable filter set for NBD fluorescence.
 - Acquire images, being mindful of potential photobleaching by minimizing exposure time and laser power.[5]

Lipid Extraction from Labeled Cells

This protocol outlines a general method for extracting lipids from cells previously labeled with **C12 NBD Lactosylceramide**, for subsequent analysis by techniques such as thin-layer chromatography (TLC) or mass spectrometry.

Materials:

- Labeled cells in a culture dish or tube
- Ice-cold PBS
- Chloroform
- Methanol
- Centrifuge

Procedure:

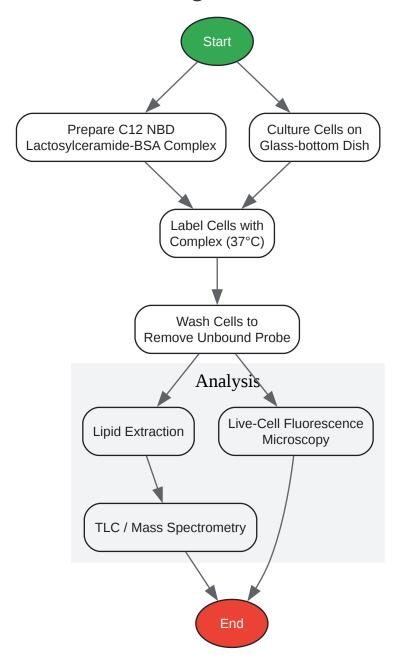
Cell Harvesting:



- · Aspirate the culture medium.
- Wash the cells twice with ice-cold PBS.
- Scrape the cells in a minimal volume of ice-cold PBS and transfer to a glass centrifuge tube.
- Pellet the cells by centrifugation (e.g., 500 x g for 5 minutes at 4°C).
- Aspirate the supernatant.
- Lipid Extraction (Folch Method):
 - To the cell pellet, add a 2:1 (v/v) mixture of chloroform:methanol. A common starting volume is 1 mL for a pellet from a 60 mm dish.
 - Vortex the mixture vigorously for 1-2 minutes to ensure thorough extraction.
 - Add 0.2 volumes of PBS or 0.9% NaCl solution to induce phase separation.
 - Vortex again briefly.
 - Centrifuge at a low speed (e.g., 500 x g for 10 minutes) to separate the phases.
- Collection of Lipid Phase:
 - Carefully collect the lower organic phase, which contains the lipids, using a glass Pasteur pipette.
 - Transfer the organic phase to a new glass tube.
- Drying and Storage:
 - Evaporate the solvent from the lipid extract under a stream of dry nitrogen or argon.
 - The dried lipid film can be stored at -20°C or -80°C under an inert atmosphere until further analysis.[14]



Experimental Workflow Diagram



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